

Spectroscopic Validation of 2-(Benzyloxy)-4-methylaniline: A Comparative Guide

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Compound of Interest

Compound Name: 2-(Benzyloxy)-4-methylaniline

CAS No.: 220985-61-5

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In the landscape of pharmaceutical research and development, the unambiguous structural confirmation of novel chemical entities is a cornerstone of scientific rigor and regulatory compliance. This guide provides a comprehensive framework for the spectroscopic validation of **2-(Benzyloxy)-4-methylaniline**, a key intermediate in various synthetic pathways. In the absence of a complete, publicly available experimental dataset for this specific molecule, we will employ a predictive and comparative approach. This guide will leverage established spectroscopic principles and experimental data from its close structural isomer, 4-(Benzyloxy)-2-methylaniline, alongside potential synthetic precursors, to build a robust validation methodology.

The Synthetic Context: Anticipating Impurities

A likely synthetic route to **2-(Benzyloxy)-4-methylaniline** is the Williamson ether synthesis, a classic and versatile method for forming ether linkages.^{[1][2][3]} This reaction would involve the deprotonation of 2-amino-5-methylphenol to its corresponding phenoxide, followed by nucleophilic attack on benzyl bromide or a similar benzylating agent.

Understanding this synthetic pathway is crucial as it informs the potential impurity profile. Unreacted starting materials, such as 2-amino-5-methylphenol, and potential side-products, like the isomeric N-benzylated or O,N-dibenzylated species, are critical compounds to differentiate from the target molecule. Furthermore, the possibility of forming the isomeric product, 4-(Benzyloxy)-2-methylaniline, from a regioisomeric starting material underscores the need for careful spectroscopic analysis.

A Multi-faceted Approach to Spectroscopic Validation

No single analytical technique provides a complete structural picture. Therefore, a combination of Nuclear Magnetic Resonance (NMR) spectroscopy, Fourier-Transform Infrared (FT-IR) spectroscopy, and Liquid Chromatography-Mass Spectrometry (LC-MS) is essential for a confident structural elucidation.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Molecular Skeleton

NMR spectroscopy provides the most detailed information about the carbon-hydrogen framework of a molecule.

¹H NMR: A Fingerprint of the Proton Environment

The ¹H NMR spectrum of **2-(Benzyloxy)-4-methylaniline** is predicted to exhibit several key features that distinguish it from its isomers and precursors. The chemical shifts are influenced by the electronic effects of the substituents on the aromatic ring. The benzyloxy group, being electron-donating through resonance, will shield the protons on its own ring and influence the chemical shifts of the aniline ring protons.

Predicted ¹H NMR Data for **2-(Benzyloxy)-4-methylaniline** and Comparison with Related Compounds

Compound	Aromatic Protons (ppm)	Methylene Protons (-CH ₂ -) (ppm)	Methyl Protons (-CH ₃) (ppm)	Amino Protons (-NH ₂) (ppm)
2-(Benzyloxy)-4-methylaniline (Predicted)	6.5 - 7.5 (m, 8H)	~5.0 (s, 2H)	~2.2 (s, 3H)	~3.7 (br s, 2H)
4-(Benzyloxy)-2-methylaniline[4] [5]	6.6 - 7.4 (m, 8H)	~4.9 (s, 2H)	~2.1 (s, 3H)	~3.6 (br s, 2H)
2-Amino-5-methylphenol[6]	6.5 - 6.7 (m, 3H)	-	~2.2 (s, 3H)	-
N-Benzyl-4-methylaniline[7] [8]	6.6 - 7.4 (m, 9H)	~4.3 (s, 2H)	~2.3 (s, 3H)	~4.0 (br s, 1H)

Note: Predicted values are based on established substituent effects and data from similar structures. Experimental values for related compounds are sourced from the provided references.

¹³C NMR: Mapping the Carbon Framework

The ¹³C NMR spectrum will provide complementary information, with the chemical shifts of the aromatic carbons being particularly informative for distinguishing between the 2-benzyloxy and 4-benzyloxy isomers.

Predicted ¹³C NMR Data for **2-(Benzyloxy)-4-methylaniline** and Comparison with Related Compounds

Compound	Aromatic Carbons (ppm)	Methylene Carbon (-CH ₂ -) (ppm)	Methyl Carbon (-CH ₃) (ppm)
2-(Benzyloxy)-4-methylaniline (Predicted)	110 - 150	~70	~20
4-(Benzyloxy)-2-methylaniline[4][5]	110 - 155	~70	~17
2-Amino-5-methylphenol[6]	115 - 150	-	~21
N-Benzyl-4-methylaniline[7][8]	113 - 148	~48	~20

Note: Predicted values are based on established substituent effects and data from similar structures. Experimental values for related compounds are sourced from the provided references.

Experimental Protocol: NMR Spectroscopy

1. Sample Preparation:

- Dissolve 5-10 mg of the sample in approximately 0.7 mL of a suitable deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in a clean, dry NMR tube.[9][10] Chloroform-d is often a good starting point for many organic molecules. The choice of solvent is critical to ensure good solubility and to avoid overlapping solvent signals with analyte peaks.
- Ensure the sample is dry to minimize the water resonance, which can obscure nearby signals.

2. ¹H NMR Acquisition:

- Acquire the spectrum on a 400 MHz or higher field spectrometer.
- Typical parameters:
 - Pulse angle: 30-45°

- Acquisition time: 2-4 seconds
- Relaxation delay: 1-5 seconds
- Number of scans: 8-16 (adjust for sample concentration)
- Process the data with a line broadening of 0.3 Hz.

3. ^{13}C NMR Acquisition:

- Acquire a proton-decoupled ^{13}C NMR spectrum.
- Typical parameters:
 - Pulse angle: 30-45°
 - Acquisition time: 1-2 seconds
 - Relaxation delay: 2-5 seconds
 - Number of scans: 1024 or more (due to the lower natural abundance of ^{13}C)
- Process the data with a line broadening of 1-2 Hz.

Fourier-Transform Infrared (FT-IR) Spectroscopy: Identifying Functional Groups

FT-IR spectroscopy is a rapid and non-destructive technique that provides information about the functional groups present in a molecule.

Expected FT-IR Absorption Bands for **2-(Benzyloxy)-4-methylaniline**

Functional Group	Characteristic Absorption (cm ⁻¹)	Expected Appearance
N-H Stretch (Aniline)	3300 - 3500	Two bands (symmetric and asymmetric)
C-H Stretch (Aromatic)	3000 - 3100	Sharp, medium intensity
C-H Stretch (Aliphatic)	2850 - 3000	Sharp, medium to weak intensity
C=C Stretch (Aromatic)	1450 - 1600	Multiple sharp bands
C-O Stretch (Ether)	1200 - 1275 (aryl-alkyl ether)	Strong, sharp band
C-N Stretch (Aniline)	1250 - 1350	Medium to strong band

The presence of two distinct N-H stretching bands is a key indicator of a primary amine. The strong C-O stretching frequency will confirm the presence of the ether linkage.

Experimental Protocol: FT-IR Spectroscopy

1. Sample Preparation (Attenuated Total Reflectance - ATR):

- Place a small amount of the solid sample directly onto the ATR crystal.
- Apply pressure to ensure good contact between the sample and the crystal. This method is often preferred for its minimal sample preparation.
- Alternatively, for a liquid sample, a drop can be placed on the crystal.

2. Data Acquisition:

- Collect the spectrum over the range of 4000 - 400 cm⁻¹.
- Co-add 16-32 scans to improve the signal-to-noise ratio.
- Collect a background spectrum of the clean ATR crystal before running the sample.

Liquid Chromatography-Mass Spectrometry (LC-MS): Confirming Molecular Weight and Purity

LC-MS combines the separation power of liquid chromatography with the mass analysis capabilities of mass spectrometry to confirm the molecular weight of the target compound and assess its purity.

Predicted Mass Spectrometry Data for **2-(Benzyloxy)-4-methylaniline**

Ionization Mode	Adduct	Predicted m/z
ESI (+)	[M+H] ⁺	214.1226
ESI (+)	[M+Na] ⁺	236.1046
ESI (-)	[M-H] ⁻	212.1081

Data sourced from PubChemLite.[\[2\]](#)

The choice of ionization technique is crucial. Electrospray ionization (ESI) is generally suitable for polar molecules like anilines and is expected to produce the protonated molecule [M+H]⁺ as the base peak in positive ion mode. Atmospheric pressure chemical ionization (APCI) can be an alternative for less polar compounds.

Experimental Protocol: LC-MS

1. Sample Preparation:

- Prepare a dilute solution of the sample (e.g., 10-100 µg/mL) in a suitable solvent such as methanol or acetonitrile.

2. Liquid Chromatography:

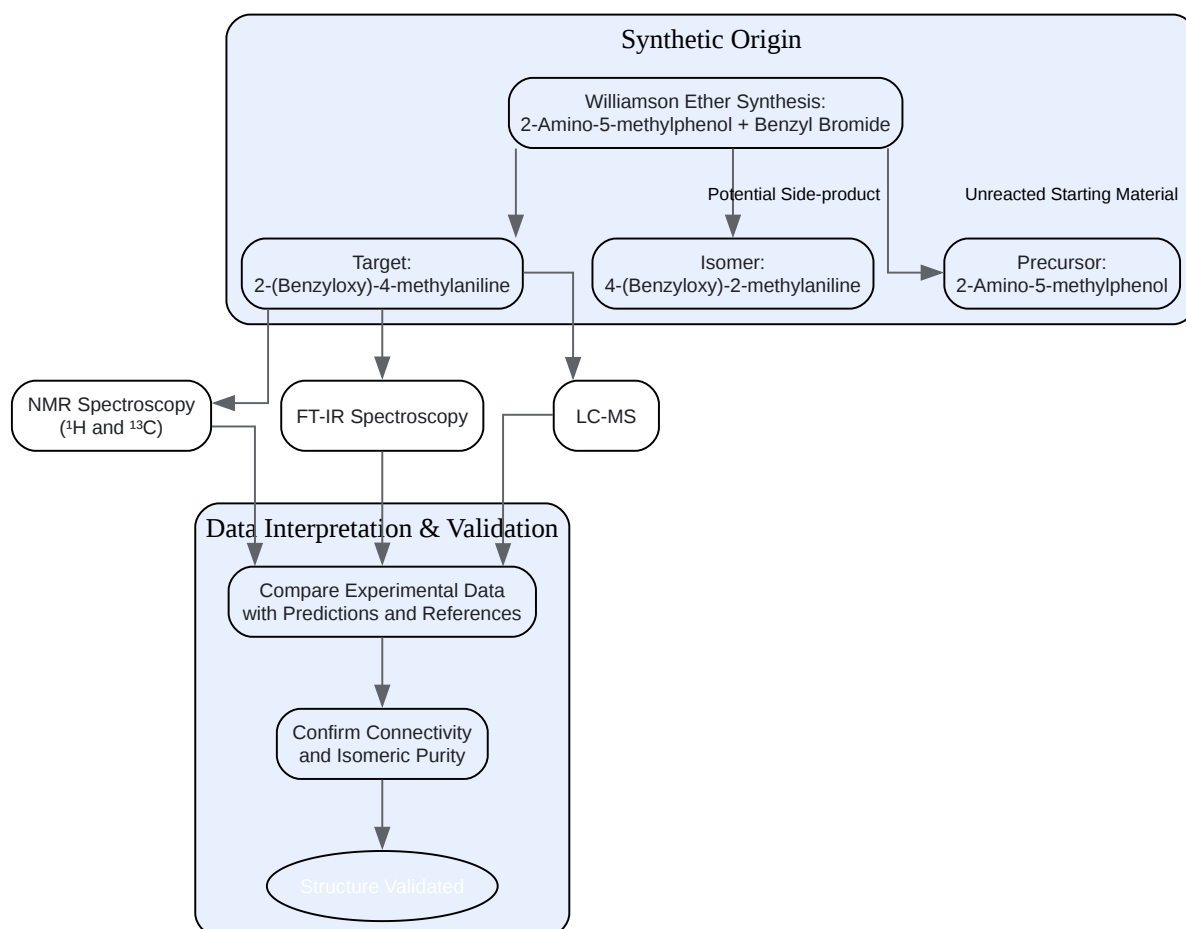
- Use a C18 reverse-phase column.
- A typical mobile phase gradient could be water and acetonitrile, both with 0.1% formic acid to promote ionization.

- The gradient can be run from 10% to 95% acetonitrile over several minutes.

3. Mass Spectrometry:

- Use an ESI source in positive ion mode.
- Scan a mass range that includes the expected molecular ion (e.g., m/z 100-500).
- Optimize source parameters such as capillary voltage and gas flow rates to maximize the signal of the target analyte.

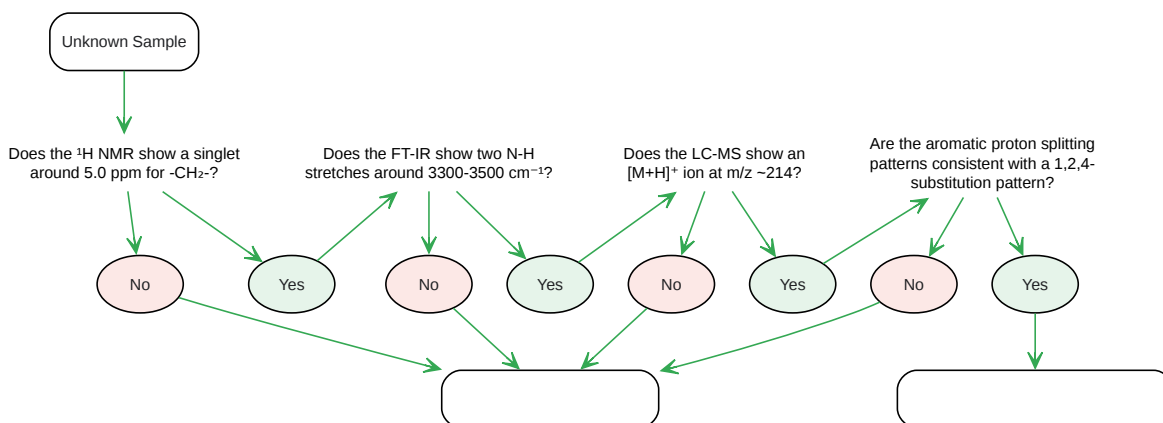
Visualizing the Validation Workflow



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Caption: Workflow for the spectroscopic validation of **2-(Benzyloxy)-4-methylaniline**.

Logical Framework for Structural Differentiation



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